

EMD-503982: A Discontinued Factor Xa Inhibitor

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Compound of Interest

Compound Name: EMD-503982

Cat. No.: B15578787

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EMD-503982 is a small molecule that was under development by Merck Sharp & Dohme Corp. as a potential inhibitor of Factor Xa and Factor VIIa. The compound, with the CAS number 768370-75-8 and molecular formula C₂₂H₂₃ClN₄O₅, was investigated for its potential therapeutic applications in cardiovascular diseases, specifically for the prevention and treatment of arterial and venous thrombosis.^[1] Despite initial interest, the development of **EMD-503982** has been discontinued.

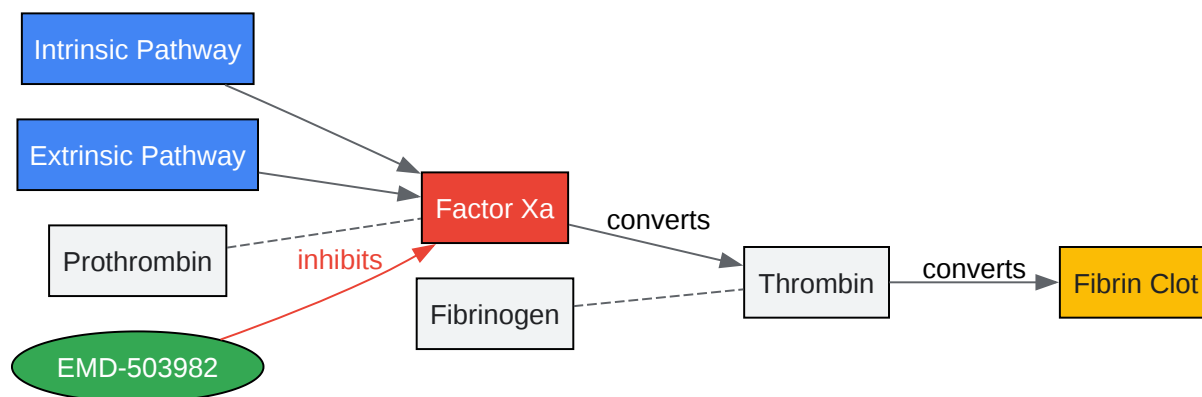
Discovery and Development

Details regarding the specific discovery and development history of **EMD-503982** are not extensively available in publicly accessible scientific literature or patent databases. The compound was part of a research program aimed at identifying orally available, direct inhibitors of Factor Xa, a critical enzyme in the blood coagulation cascade. The development of **EMD-503982** did not proceed to advanced clinical trial phases and has since been halted for undisclosed reasons.

Mechanism of Action

EMD-503982 was designed to directly bind to the active site of Factor Xa, thereby inhibiting its enzymatic activity. Factor Xa plays a pivotal role in the coagulation cascade by converting prothrombin to thrombin. By blocking this step, **EMD-503982** was intended to reduce thrombin generation and subsequently prevent the formation of fibrin clots. The inhibition of Factor VIIa was also noted as a potential secondary mechanism.

Below is a simplified representation of the coagulation cascade and the target of **EMD-503982**.



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Simplified Coagulation Cascade and Target of **EMD-503982**.

Synthesis and Experimental Protocols

Detailed chemical synthesis routes and specific experimental protocols for **EMD-503982** are not available in the public domain. Pharmaceutical companies typically disclose such information in patents or peer-reviewed publications, but for **EMD-503982**, this information has not been located.

Quantitative Data

Comprehensive quantitative data, such as IC₅₀ or K_i values for Factor Xa and Factor VIIa inhibition, as well as pharmacokinetic and pharmacodynamic data from preclinical or clinical studies, are not publicly available. This lack of data prevents a detailed assessment of the compound's potency, selectivity, and clinical potential.

Conclusion

EMD-503982 represents one of many compounds investigated in the competitive field of anticoagulant drug discovery. While it showed initial promise as a Factor Xa inhibitor, its development was ultimately discontinued. The limited availability of public information on its discovery, synthesis, and biological activity restricts a more in-depth technical analysis.

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References

- 1. EMD-503982 - Drug Targets, Indications, Patents - Synapse [synapse.patsnap.com]
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